

In-depth Technical Guide: 2-(Difluoromethoxy)nicotinonitrile (CAS 1214388-53-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Difluoromethoxy)nicotinonitrile

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Difluoromethoxy)nicotinonitrile is a fluorinated pyridine derivative that has garnered interest within the fields of medicinal chemistry and drug discovery. The incorporation of the difluoromethoxy group (-OCF₂H) into the nicotinonitrile scaffold can significantly modulate the physicochemical and pharmacokinetic properties of molecules, potentially enhancing their metabolic stability, membrane permeability, and binding affinity to biological targets. This technical guide provides a comprehensive overview of the available data on **2-(Difluoromethoxy)nicotinonitrile**, including its properties, synthesis, and potential applications, with a focus on providing practical information for researchers.

Physicochemical Properties

2-(Difluoromethoxy)nicotinonitrile is a solid at room temperature with the chemical formula C₇H₄F₂N₂O and a molecular weight of 170.12 g/mol. [1][2][3] It is recommended to be stored in an inert atmosphere at 2-8°C. [1][3] The purity of commercially available **2-(Difluoromethoxy)nicotinonitrile** is typically around 95%. [1][3]

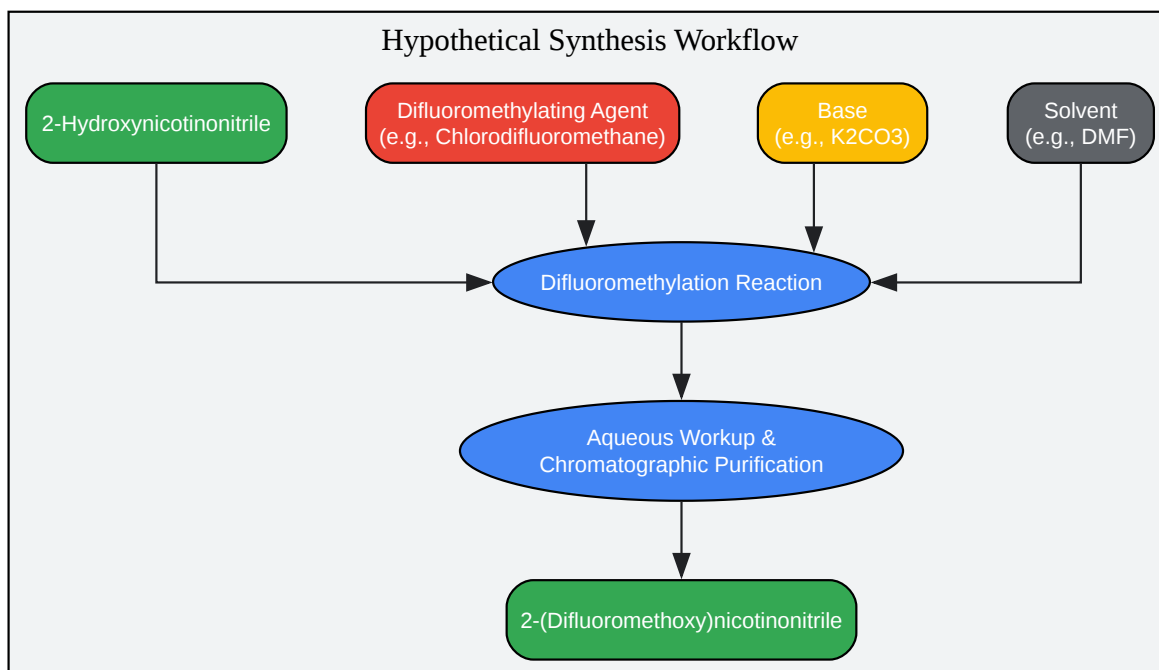
Property	Value	Reference
CAS Number	1214388-53-0	[1][2][3]
Molecular Formula	C ₇ H ₄ F ₂ N ₂ O	[1][2][3]
Molecular Weight	170.12 g/mol	[1][2][3]
Physical Form	Solid	[1][3]
Purity	~95%	[1][3]
Storage Temperature	2-8°C, Inert atmosphere	[1][3]
InChI	1S/C7H4F2N2O/c8-7(9)12-6-5(4-10)2-1-3-11-6/h1-3,7H	[1]
InChI Key	CLXJWFNKTDWPKP-UHFFFAOYSA-N	[1]

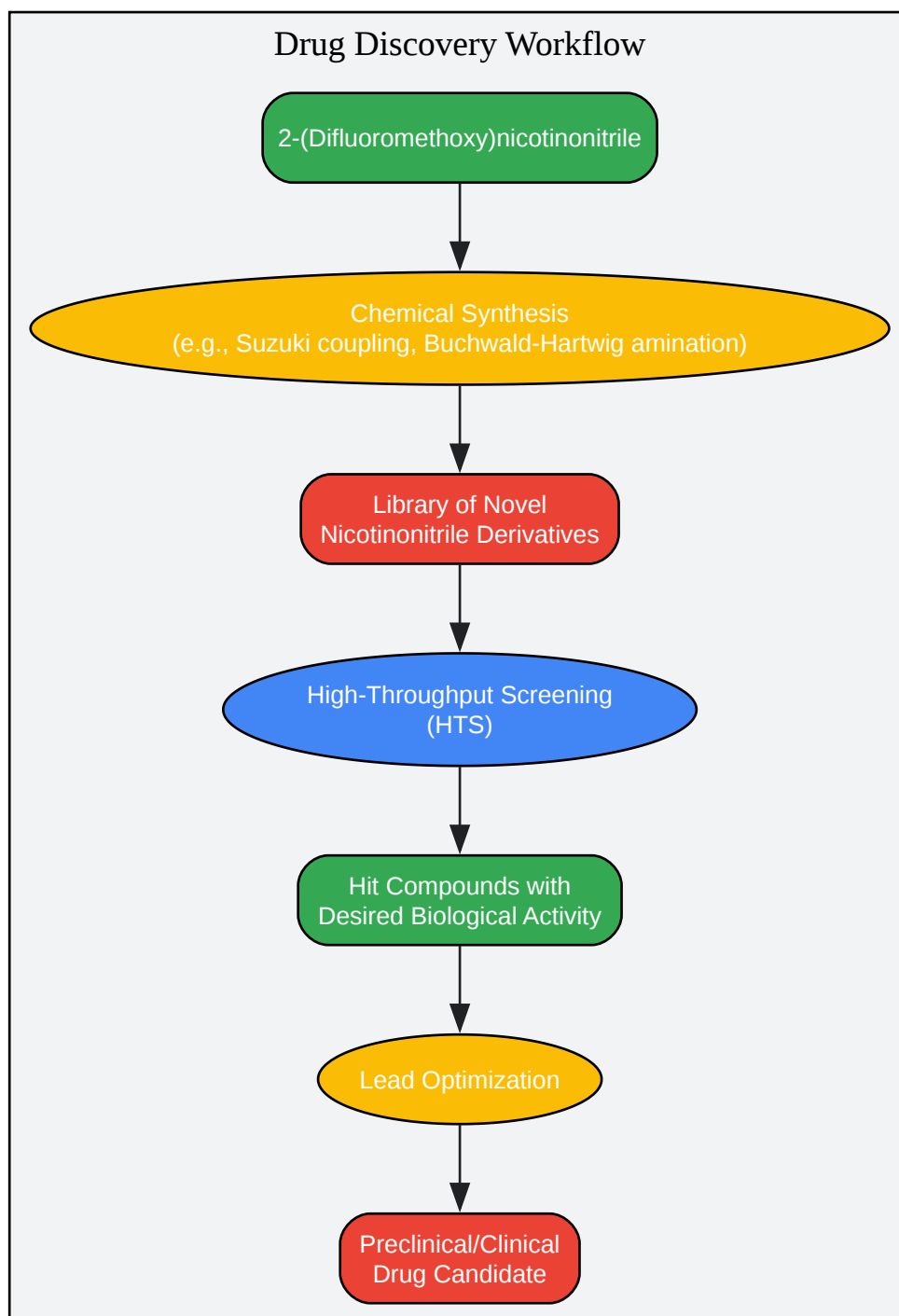
Synthesis

A detailed, experimentally verified synthesis protocol for **2-(Difluoromethoxy)nicotinonitrile** is not readily available in peer-reviewed literature. However, the synthesis of nicotinonitrile derivatives is a well-established area of organic chemistry.[4] General methods for the preparation of similar compounds often involve the dehydration of the corresponding nicotinamide or the reaction of a halopyridine with a cyanide source.

One plausible synthetic approach could start from a suitable 2-hydroxynicotinonitrile derivative, followed by a difluoromethylation reaction. The difluoromethylation of phenols is a known transformation in medicinal chemistry.[1]

Below is a generalized, hypothetical workflow for the synthesis of **2-(Difluoromethoxy)nicotinonitrile** based on common synthetic strategies for related compounds. Note: This is a theoretical pathway and has not been experimentally validated.





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- To cite this document: BenchChem. [In-depth Technical Guide: 2-(Difluoromethoxy)nicotinonitrile (CAS 1214388-53-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578200#2-difluoromethoxy-nicotinonitrile-cas-1214388-53-0]

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